

# Documented HBV Reactivation with BTK Inhibitors

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## Compound Focus: Tirabrutinib

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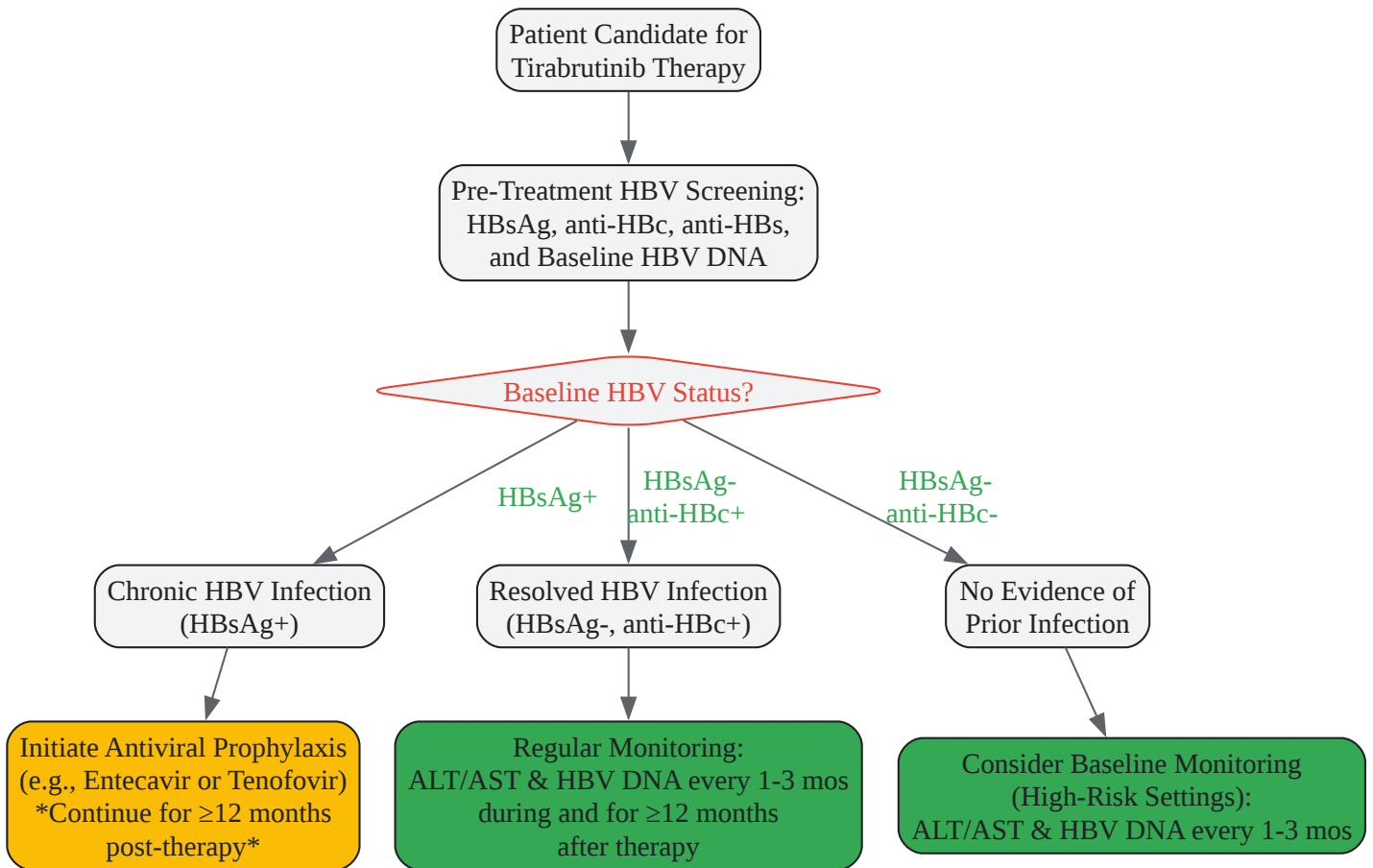
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BTK Inhibitor	Generation	Patient Population	HBV Reactivation Rate in Resolved Infection	Key References
Ibrutinib	First	Various B-cell hematologic malignancies [1] [2] [3]	~8% (1/13 patients) [1] [3]	[1] [4] [5]
Acalabrutinib	Second	Various B-cell hematologic malignancies [1] [2] [3]	~7% (1/14 patients) [1] [3]	[1] [2] [3]
Zanubrutinib	Second	R/R DLBCL [4]	Reported in resolved infection group [4]	[4]
Tirabrutinib	Second	Not available	No specific data identified	N/A

## Proposed Proactive Management Protocol

The following monitoring and management protocol synthesizes recommendations from studies on other BTK inhibitors and accounts for rare but serious cases [1] [5] [6].



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## Pre-Treatment Serological Screening

Comprehensive screening is critical prior to initiating **tirabrutinib** [1] [5]. The recommended panel includes:

- **HBsAg**: Determines active or chronic infection.
- **Anti-HBc (Total or IgG)**: Identifies past/resolved infection.
- **Anti-HBs**: Assesses immune status due to prior infection or vaccination.
- **Baseline HBV DNA**: Essential quantitative measure for all patients, particularly crucial for detecting occult infection in seronegative (HBsAg-/anti-HBc-) individuals [5].

## Risk- Stratified Management

- **Patients with Chronic HBV Infection (HBsAg+):**
  - **Universal Antiviral Prophylaxis** is strongly recommended [1] [6]. High-potency nucleos(t)ide analogs (NAs) like **entecavir** or **tenofovir** should be initiated concurrently with **tirabrutinib** and continued for at least **12 months** after concluding immunosuppressive therapy, with prolonged therapy often required [1].
- **Patients with Resolved HBV Infection (HBsAg-, anti-HBc+):**
  - **Regular Monitoring Strategy** is currently recommended by some studies due to an intermediate risk (1-10%) [1] [2]. Monitor **ALT/AST and HBV DNA every 1 to 3 months** during therapy and for at least 12 months after discontinuation.
  - **Pre-emptive Antiviral Therapy** is initiated upon confirmed HBV reactivation (detection of HBV DNA or reverse seroconversion to HBsAg+) [1].
- **Patients with No Serologic Evidence of Infection (HBsAg-, anti-HBc-):**
  - **Consider Monitoring in High-Risk Settings.** While the risk is presumed low, a case of reactivation from seronegative occult infection has been reported with ibrutinib [5]. In high-prevalence regions or with other risk factors, consider periodic HBV DNA testing.

## Case Evidence and Clinical Implications

Recent evidence underscores the need for vigilance, including rare but severe outcomes.

- **Severe Hepatitis:** All three patients with reactivation in the MD Anderson study developed HBV-associated hepatitis requiring antiviral therapy [1] [2] [3].
- **Fatal Outcome:** A fatal case of hepatorenal syndrome following HBV reactivation has been reported in a patient receiving ibrutinib, despite antiviral treatment [6].
- **Prophylaxis Failure:** Reactivation has occurred in a patient with resolved HBV infection receiving zanubrutinib despite prophylactic entecavir, later controlled with tenofovir [6]. This highlights the need for vigilant monitoring even when prophylaxis is used.

## Detailed Experimental Protocols

For researchers, consistent methodology is key for comparing data across studies.

## Protocol 1: HBV Serology and DNA Monitoring

- **Sample Collection:** Serum or plasma.
- **HBV Serology Testing:** Use FDA-approved/CE-marked Chemiluminescent Immunoassay (CLIA) or ELISA kits for HBsAg, anti-HBc, and anti-HBs. Perform at baseline.
- **HBV DNA Quantification:** Use real-time PCR assays with a broad linear range (e.g., 10-1,000,000,000 IU/mL) [1]. Perform at baseline and every 4-12 weeks during therapy/follow-up.
- **HBV Reactivation Definition:**
  - **Resolved Infection:** New detection of HBV DNA, or a  $>1 \log_{10}$  IU/mL increase from baseline if previously detectable, or reverse seroconversion (HBsAg- to HBsAg+) [1] [4].
  - **Chronic Infection:**  $\geq 2 \log$  (100-fold) increase in HBV DNA compared to baseline [1].

## Protocol 2: Assessment of HBV-Related Hepatitis Flare

- **Liver Biochemistry:** Measure serum ALT/AST concurrently with HBV DNA.
- **Hepatitis Flare Definition:** ALT elevation  $\geq 3$  times the baseline level and  $>100$  U/L [1] [4].
- **Clinical Workup:** In the event of a hepatitis flare, rule out other causes (HAV, HCV, HEV, drug-induced liver injury) [5].

## Conclusion and Key Recommendations

In summary, while direct evidence for **tirabrutinib** is lacking, the class-effect risk of HBV reactivation is well-established.

- **Universal pre-treatment screening** for HBsAg, anti-HBc, and baseline HBV DNA is mandatory.
- **Manage patients based on baseline status:** Prophylaxis for chronic infection (HBsAg+), vigilant monitoring for resolved infection (HBsAg-/anti-HBc+).
- **Establish a monitoring protocol** with ALT/AST and HBV DNA testing every 1-3 months during and for  $\geq 12$  months after therapy.
- **React promptly to reactivation** with high-potency antivirals and consider therapy interruption.

Given the potential for severe hepatitis and rare fatal outcomes, a precautionary approach is warranted until **tirabrutinib**-specific risk profiles are fully characterized.

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## References

1. Hepatitis B Virus Reactivation in Patients Receiving ... - PubMed [pubmed.ncbi.nlm.nih.gov]
2. Hepatitis B Virus Reactivation in Patients Receiving Bruton ... [sciencedirect.com]
3. Hepatitis B virus reactivation in patients receiving Bruton ... [pmc.ncbi.nlm.nih.gov]
4. Risk of HBV reactivation in relapsed or refractory diffuse large ... [pmc.ncbi.nlm.nih.gov]
5. Hepatitis B virus reactivation in seronegative occult hepatitis B ... [virology.biomedcentral.com]
6. Hepatitis B virus reactivation in patients with hematologic ... [bloodresearch.or.kr]

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